

Reproducibility of "Anticancer agent 126" experimental findings

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Compound of Interest

Compound Name: Anticancer agent 126

Cat. No.: B15603928

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References

- 1. Anticancer agent 126 Immunomart [immunomart.com]
- 2. Anticancer agent 126 Immunomart [immunomart.com]
- 3. U0126: Not only a MAPK kinase inhibitor PMC [pmc.ncbi.nlm.nih.gov]
- 4. targetedonc.com [targetedonc.com]
- 5. The novel EZH2 inhibitor, GSK126, suppresses cell migration and angiogenesis via down-regulating VEGF-A PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. selleckchem.com [selleckchem.com]
- 7. caymanchem.com [caymanchem.com]
- 8. Antitumor efficacy of conventional anticancer drugs is enhanced by the vascular targeting agent ZD6126 PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Overexpression of miR-126 sensitizes osteosarcoma cells to apoptosis induced by epigallocatechin-3-gallate - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. academic.oup.com [academic.oup.com]
- 12. biospace.com [biospace.com]
- 13. A massive 8-year effort finds that much cancer research can't be replicated | Boston Science Publishing [bostonsciencepublishing.us]



- 14. Enhancing Reproducibility in Cancer Drug Screening: How Do We Move Forward? -PMC [pmc.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. A Multi-center Study on the Reproducibility of Drug-Response Assays in Mammalian Cell Lines PubMed [pubmed.ncbi.nlm.nih.gov]
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